

methyl cedryl ketone IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Cedryl Ketone

Cat. No.: B15599383

[Get Quote](#)

An In-depth Technical Guide to **Methyl Cedryl Ketone**

Chemical Identification

Methyl cedryl ketone, a synthetic fragrance ingredient, is known for its characteristic woody and ambery scent.[1][2] It is widely used in the fragrance industry as a fixative and to impart depth and volume to perfumes, cosmetics, and soaps.[1][2][3]

- IUPAC Name: 1-[(1R,2R,5S,7R)-2,6,6,8-tetramethyltricyclo[5.3.1.0^{1,5}]undec-8-en-9-yl]ethanone[1][4]
- CAS Number: 32388-55-9[1][3][5][6][7][8][9]
- Synonyms: Acetyl cedrene, Vertofix, Lixetone, Cedryl methyl ketone[1][4][6][7][9]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **methyl cedryl ketone**.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₆ O	[4][5][7][8][10]
Molecular Weight	246.39 g/mol	[7][8][11]
Appearance	Clear yellow to brown liquid	[9][10]
Odor	Strong, woody, ambery, musk-like	[9][10]
Boiling Point	272 °C at 760 mmHg	[8][9][11]
Density	0.997 g/mL at 25 °C	[8][11]
Refractive Index	n ₂₀ /D 1.516	[8][11]
Flash Point	> 100 °C	[8][9][11]
Water Solubility	1.278 mg/L at 25 °C (estimated)	[9]

Synthesis of Methyl Cedryl Ketone

Methyl cedryl ketone is typically synthesized via the Friedel-Crafts acylation of cedrene with acetic anhydride.[7][12] Cedrene, the starting material, is a tricyclic sesquiterpene obtained from cedarwood oil.[2][13] The reaction is catalyzed by an acid, with modern methods favoring the use of solid superacids for a more environmentally friendly process.[7]

Experimental Protocol: Synthesis using a Solid Superacid Catalyst

This protocol is based on the method described in Chinese patent CN101265170B.[7]

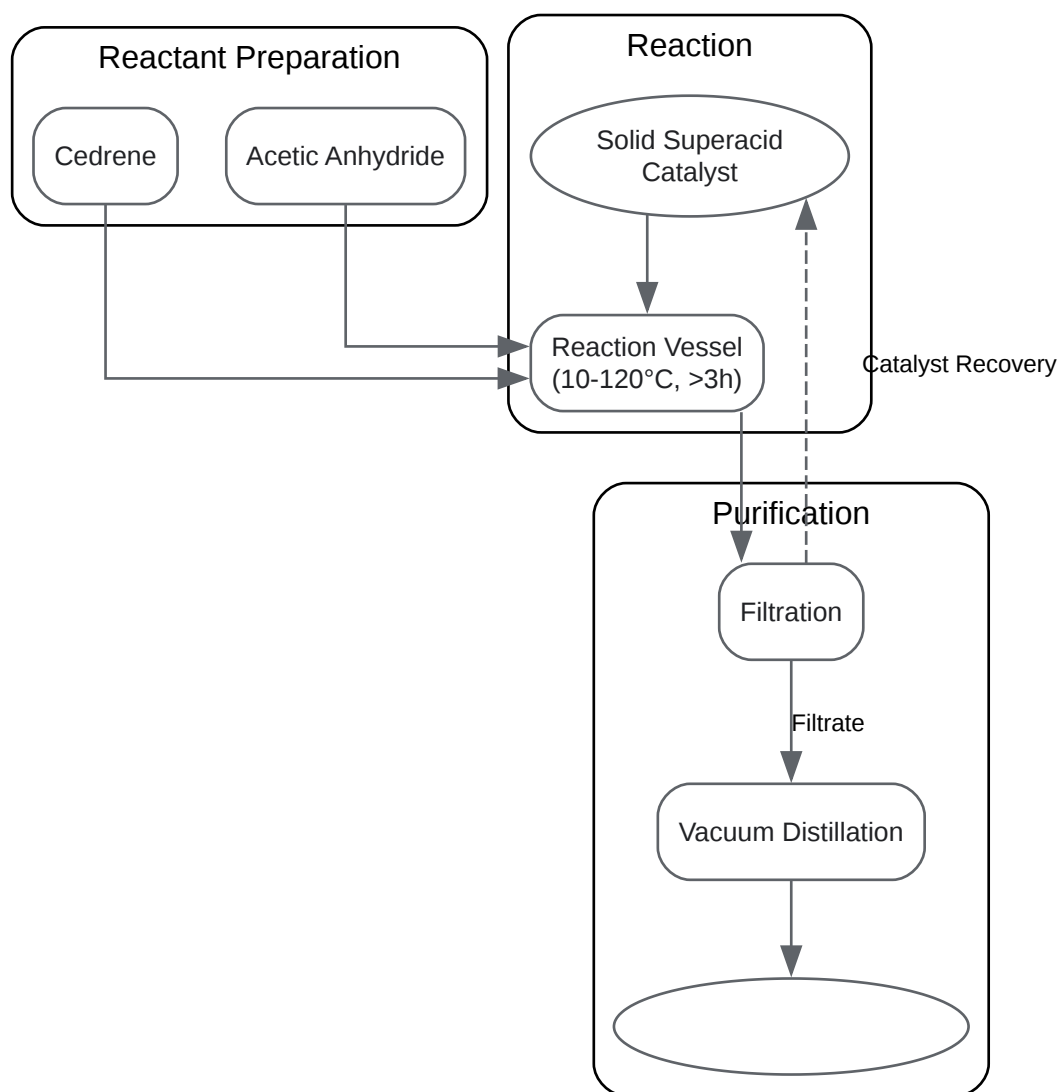
Materials:

- Cedrene
- Acetic anhydride
- Solid superacid catalyst (e.g., SO₄²⁻/TiO₂-SiO₂)

- Reaction vessel with stirring and temperature control
- Filtration apparatus
- Distillation apparatus (for vacuum distillation)

Procedure:

- Charge the reaction vessel with cedrene and acetic anhydride. The molar ratio of acetic anhydride to cedrene should be in the range of 1:1 to 15:1.
- With stirring, add the solid superacid catalyst. The amount of catalyst should be 1% to 10% of the weight of the cedrene.
- Heat the reaction mixture to a temperature between 10 °C and 120 °C.
- Maintain the reaction at the chosen temperature with continuous stirring for a minimum of 3 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Separate the solid catalyst from the liquid mixture by filtration. The catalyst can be recovered and reused.
- The filtrate, containing the crude product, is then subjected to vacuum distillation to remove unreacted acetic anhydride and acetic acid byproduct.
- The remaining crude **methyl cedryl ketone** can be further purified by fractional distillation.



[Click to download full resolution via product page](#)

Synthesis workflow for **methyl cedryl ketone**.

Analytical Methodology

Gas chromatography (GC) is a standard method for determining the purity of **methyl cedryl ketone**.^[10] Coupling GC with mass spectrometry (GC-MS) allows for definitive identification and quantification.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

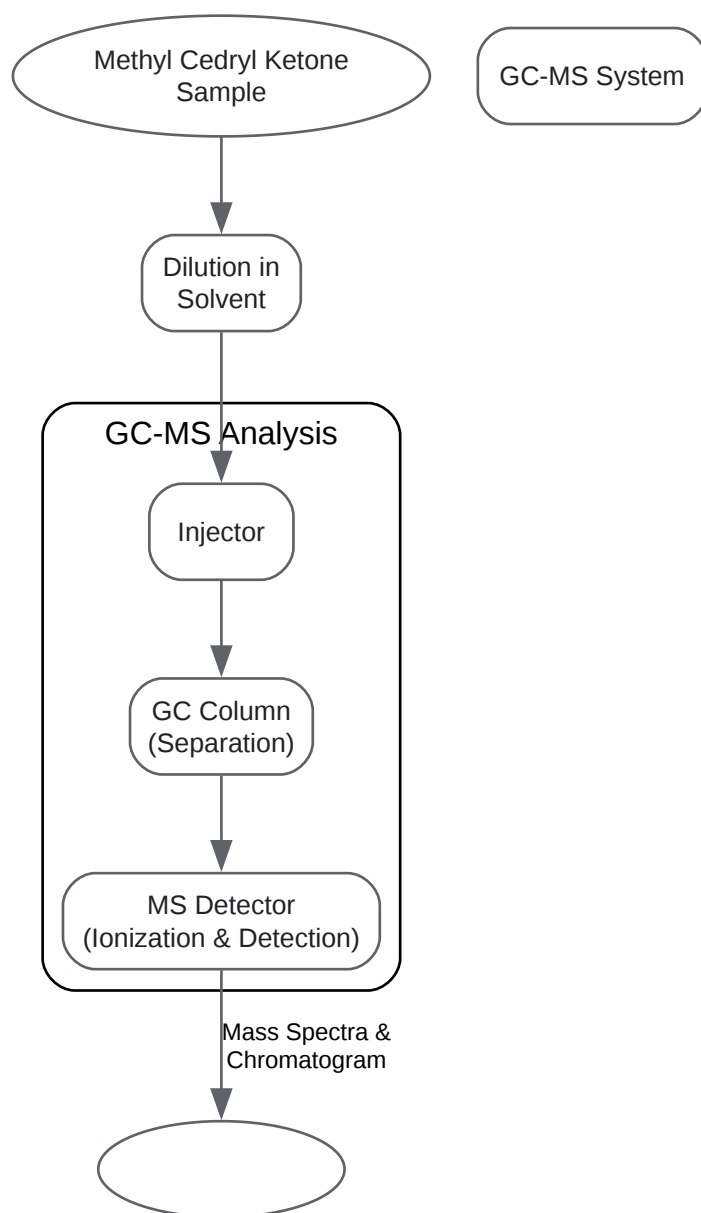
This is a general protocol that can be adapted for the analysis of **methyl cedryl ketone**.

Instrumentation:

- Gas chromatograph with a mass spectrometer detector (GC-MS)
- Capillary column suitable for separating terpenes and related compounds (e.g., a non-polar or mid-polar column like a 5% phenyl-methylpolysiloxane column).

Procedure:

- Sample Preparation: Dilute the **methyl cedryl ketone** sample in a suitable solvent (e.g., hexane or diethyl ether) to an appropriate concentration for GC-MS analysis.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- Chromatographic Separation: The components of the sample are separated on the GC column based on their volatility and interaction with the stationary phase. A typical temperature program would start at a lower temperature and ramp up to a higher temperature to ensure the elution of all components.
- Mass Spectrometry: As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum is a fingerprint of the molecule, allowing for its identification by comparison to a spectral library or by interpretation of the fragmentation pattern.
- Data Analysis: The purity of the **methyl cedryl ketone** is determined by the relative peak area in the chromatogram.



[Click to download full resolution via product page](#)

Analytical workflow for **methyl cedryl ketone**.

Toxicology and Biological Activity

Methyl cedryl ketone is primarily of interest for its fragrance properties. However, its potential for biological activity, particularly skin sensitization, is a key consideration for its safe use.

Toxicological Data

Endpoint	Result	Species	Reference
LD ₅₀ (Oral)	> 5.2 mL/kg	Rat	[8]
LD ₅₀ (Dermal)	> 2 g/kg	Rabbit	[8]
Genotoxicity	Not genotoxic	In vitro assays	[1]
Developmental Toxicity NOAEL	100 mg/kg/day	Rat	[5]
Repeated Dose Toxicity NOAEL (Dermal)	20.28 mg/kg/day	Rat	[1]
Skin Sensitization	Classified as a skin sensitizer (1B)	[11]	

Skin Sensitization

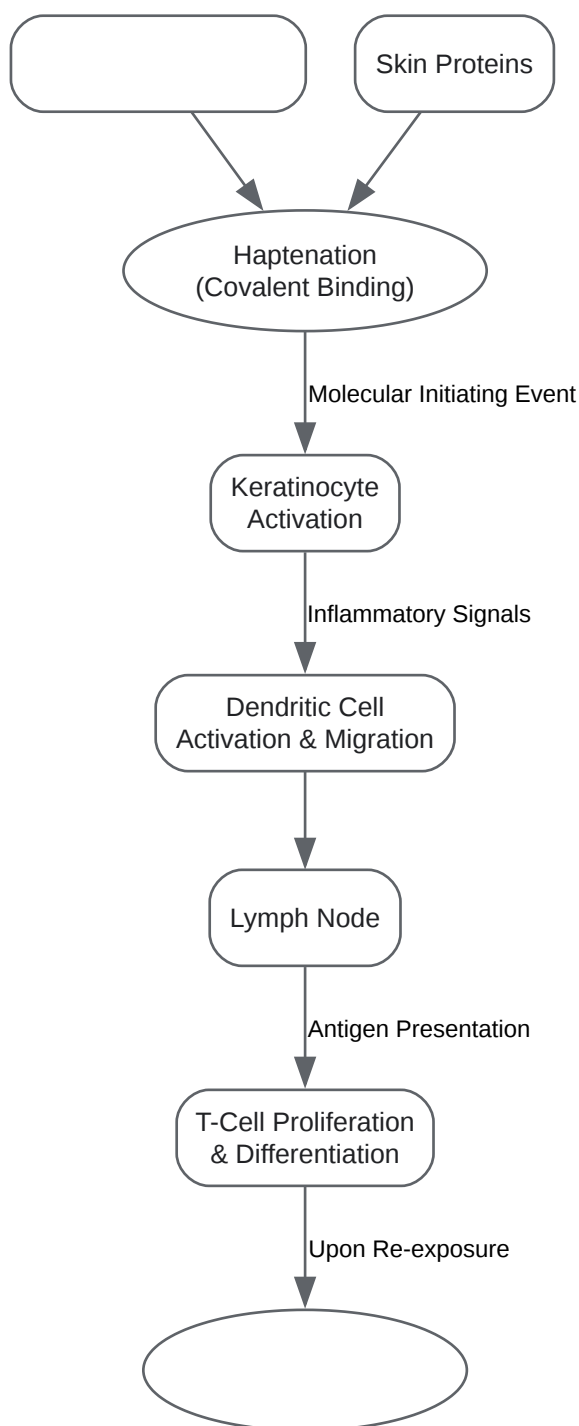
Methyl cedryl ketone is classified as a skin sensitizer, meaning it can cause an allergic skin reaction after repeated contact.[11] The mechanism of skin sensitization by small molecules (haptens) like **methyl cedryl ketone** is understood to follow an Adverse Outcome Pathway (AOP).

Signaling Pathway: Adverse Outcome Pathway for Skin Sensitization

The AOP for skin sensitization is a conceptual framework that describes the sequence of events from the initial interaction of a chemical with the skin to the development of an allergic reaction.

- **Molecular Initiating Event (MIE):** The chemically reactive hapten (or its metabolite) covalently binds to skin proteins. For a ketone like **methyl cedryl ketone**, this could potentially occur through Schiff base formation with lysine residues in proteins.
- **Keratinocyte Activation:** The modified proteins are recognized by keratinocytes, the main cells of the epidermis, which then release pro-inflammatory signaling molecules.

- **Dendritic Cell Activation:** Dendritic cells (immune cells in the skin) are activated by the inflammatory signals and take up the hapten-protein complexes.
- **T-Cell Proliferation:** The activated dendritic cells migrate to the lymph nodes, where they present the hapten to T-cells, leading to the proliferation of hapten-specific T-cells. This is the induction phase of sensitization. Subsequent exposure to the same hapten will lead to a more rapid and robust activation of these memory T-cells, resulting in allergic contact dermatitis.



[Click to download full resolution via product page](#)

Adverse Outcome Pathway for skin sensitization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [fragrancematerialsafetyresource.elsevier.com](https://www.fragrancematerialsafetyresource.elsevier.com)
[[fragrancematerialsafetyresource.elsevier.com](https://www.fragrancematerialsafetyresource.elsevier.com)]
- 2. Methyl Cedryl Ketone / Vertofix (32388-55-9) — Fragrance / Perfume Ingredient — Scentspiracy [[scentspiracy.com](https://www.scentspiracy.com)]
- 3. Fragrance material review on acetyl cedrene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Acetylcedrene | C₁₇H₂₆O | CID 16220111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Evaluation of the developmental toxicity of acetyl cedrene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [industrialchemicals.gov.au](https://www.industrialchemicals.gov.au) [[industrialchemicals.gov.au](https://www.industrialchemicals.gov.au)]
- 7. CN101265170B - Method for synthesizing methylcedrenone by using solid super-strong acid - Google Patents [patents.google.com]
- 8. [foreverest.net](https://www.foreverest.net) [[foreverest.net](https://www.foreverest.net)]
- 9. Methyl cedryl ketone | C₁₇H₂₆O | CID 71311382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. [directpcw.com](https://www.directpcw.com) [[directpcw.com](https://www.directpcw.com)]
- 11. Methyl cedryl ketone certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 12. CN1130170A - Synthetic method for methyl cedrone - Google Patents [patents.google.com]
- 13. methyl cedryl ketone, 32388-55-9 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- To cite this document: BenchChem. [methyl cedryl ketone IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15599383#methyl-cedryl-ketone-iupac-name-and-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com